

# Safe Disposal of Myricetin-13C3: A Procedural Guide

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## Compound of Interest

Compound Name: Myricetin-13C3

Cat. No.: B12420949

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This guide provides essential, immediate safety and logistical information for the proper disposal of **Myricetin-13C3**, a stable isotope-labeled flavonoid used in various research applications.

**Myricetin-13C3** is the  $^{13}\text{C}$ -labeled version of Myricetin, a naturally occurring flavonoid.<sup>[1]</sup> While Safety Data Sheets (SDS) for Myricetin indicate that it is not classified as a hazardous substance under OSHA Hazard Communication Standard (29 CFR 1910.1200), proper chemical handling and disposal protocols should always be followed.<sup>[2]</sup> The stable isotopes of carbon ( $^{13}\text{C}$ ) are non-radioactive and do not present any radiological hazard. Therefore, the disposal procedures for **Myricetin-13C3** are analogous to those for the unlabeled Myricetin.

## Summary of Key Safety and Disposal Information

| Parameter                           | Information   | Source                                 |
|-------------------------------------|---|--|
| Hazard Classification               | Not a hazardous substance or mixture.   | Fisher Scientific, Sigma-Aldrich SDS   |
| Personal Protective Equipment (PPE) | Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat.  | Fisher Scientific SDS[3]               |
| Incompatible Materials              | Strong oxidizing agents.  | Fisher Scientific SDS[2][3]            |
| Disposal Method                     | Dispose of in accordance with local, state, and federal regulations. May be suitable for landfill disposal if not mixed with hazardous materials. | General Chemical Disposal Guidelines   |
| Environmental Precautions           | Do not let product enter drains. Slightly hazardous for water.  | Cayman Chemical SDS, Sigma-Aldrich SDS |

## Step-by-Step Disposal Protocol

This protocol outlines the recommended procedure for the disposal of **Myricetin-13C3** in a laboratory setting.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling the material, ensure you are wearing appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.
- Work in a well-ventilated area.

### 2. Decontamination of Empty Containers:

- Triple rinse the empty container with a suitable solvent (e.g., ethanol or water).
- Collect the rinsate for proper disposal. Do not pour the rinsate down the drain.

- The decontaminated container can then be disposed of as regular laboratory glass or plastic waste, in accordance with institutional guidelines.

### 3. Disposal of Unused or Waste **Myricetin-13C3**:

- For small quantities of solid **Myricetin-13C3**, carefully sweep up and shovel into a suitable, labeled container for disposal.<sup>[2][3]</sup>
- Avoid generating dust.
- The waste should be disposed of through your institution's chemical waste program. While Myricetin is not classified as hazardous, it is best practice to dispose of all chemicals through the proper channels.
- Do not dispose of solid **Myricetin-13C3** in the regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office.

### 4. Disposal of Contaminated Materials:

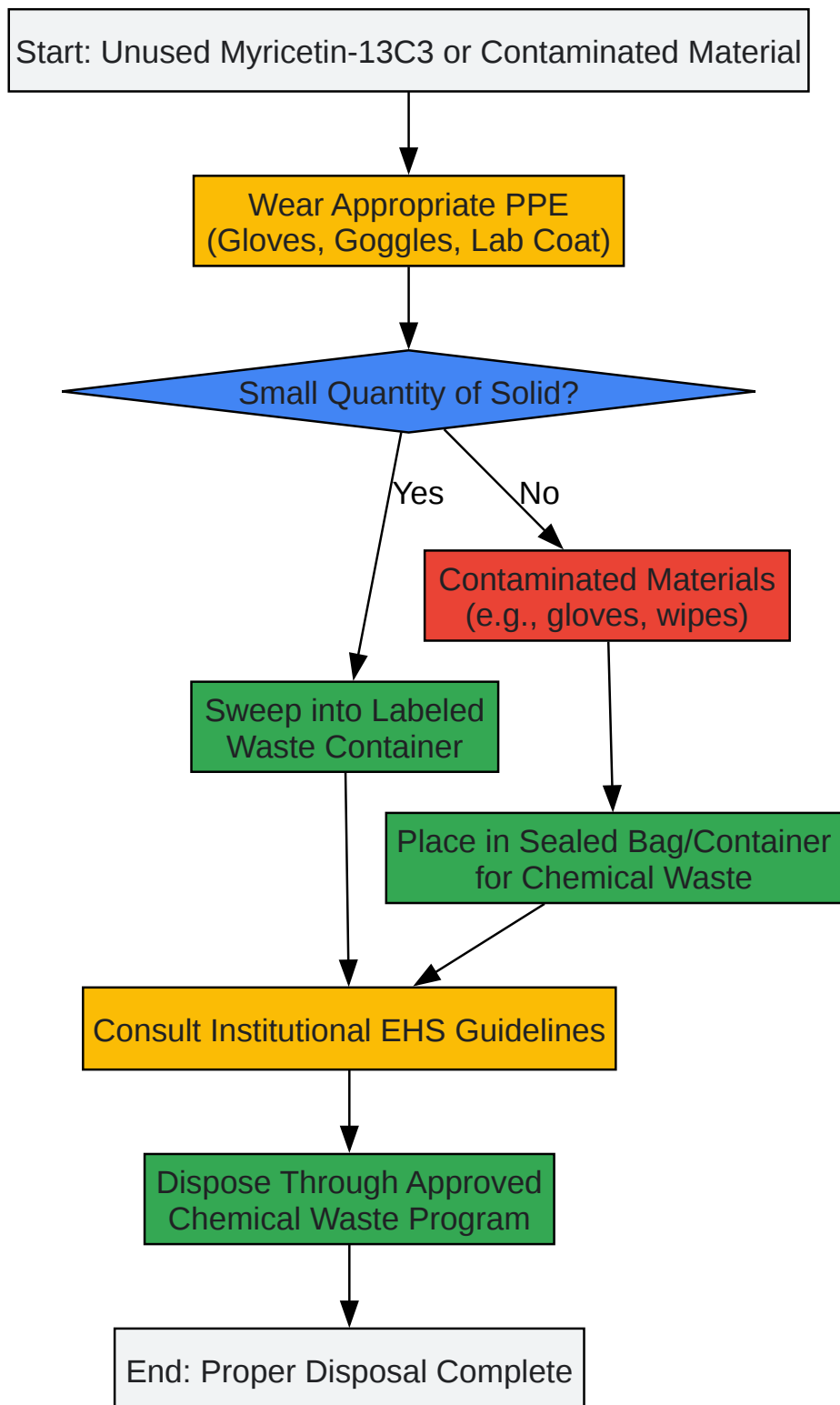
- Any materials, such as weighing paper, gloves, or wipes, that have come into contact with **Myricetin-13C3** should be collected in a sealed bag or container and disposed of through the chemical waste stream.

### 5. Regulatory Compliance:

- Always consult your institution's EHS guidelines and local regulations for chemical waste disposal.
- Maintain accurate records of the disposed chemical, including the name, quantity, and date of disposal.

## Experimental Workflow for Disposal

## Myricetin-13C3 Disposal Workflow



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Caption: Workflow for the safe disposal of **Myricetin-13C3**.

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## References

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